

An In-depth Technical Guide to the Chemical Structure and Properties of Dicamba

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicamba-propionic acid*

Cat. No.: *B12380909*

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Introduction

This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of Dicamba. It is intended for researchers, scientists, and drug development professionals. Dicamba is a selective herbicide used to control broadleaf weeds.^{[1][2]} It belongs to the benzoic acid family of chemicals.^{[3][4][5]} The IUPAC name for Dicamba is 3,6-dichloro-2-methoxybenzoic acid.^{[1][3]} It is important to note that while the query specified "**Dicamba-propionic acid**," this is not a standard chemical nomenclature. Propionic acid is sometimes used as an adjuvant in combination with Dicamba formulations, but it is not covalently bonded to the Dicamba molecule.^{[6][7][8]} This guide will focus on the chemical entity of Dicamba.

Chemical Structure and Identification

Dicamba is a derivative of benzoic acid with chlorine and methoxy substitutions on the benzene ring.

Molecular Structure:

Caption: 2D chemical structure of Dicamba (3,6-dichloro-2-methoxybenzoic acid).

Chemical Identifiers:

Identifier	Value	Reference
IUPAC Name	3,6-dichloro-2-methoxybenzoic acid	[1][3]
CAS Number	1918-00-9	[1][3][5][9][10]
Chemical Formula	C ₈ H ₆ Cl ₂ O ₃	[1][9][11]
Molar Mass	221.04 g/mol	[1][5][9]
InChI Key	IWEDIXLBFLAXBO-UHFFFAOYSA-N	[1][5][11]
SMILES	<chem>Clc1ccc(Cl)c(c1OC)C(=O)O</chem>	[1][5]

Physicochemical Properties

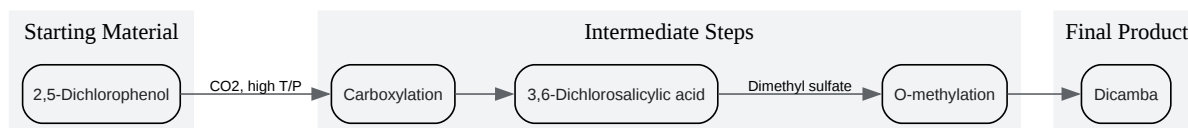
The physicochemical properties of Dicamba are crucial for its environmental fate and biological activity.

Property	Value	Reference
Appearance	White crystalline solid	[1][10]
Melting Point	114-116 °C	[1][10]
Water Solubility	6.5 g/L (at 25 °C)	[10]
Vapor Pressure	4.5 mPa (at 25 °C)	[10]
pKa	1.87	[12]
LogP (Octanol-water partition coefficient)	2.21	[13]

Synthesis and Manufacturing

Several synthetic routes for Dicamba have been developed. A common method involves the carboxylation and subsequent methylation of a dichlorophenol derivative.

General Synthesis Workflow:



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Caption: A simplified workflow for the synthesis of Dicamba.

Experimental Protocol: Synthesis of Dicamba

A representative synthesis of Dicamba involves the following steps^{[5][13][14][15]}:

- **Carboxylation of 2,5-Dichlorophenol:** 2,5-Dichlorophenol is reacted with carbon dioxide under high temperature and pressure (Kolbe-Schmitt reaction) to introduce a carboxylic acid group, forming 3,6-dichlorosalicylic acid.^[15]
- **O-methylation:** The resulting 3,6-dichlorosalicylic acid is then methylated using a methylating agent such as dimethyl sulfate in the presence of a base. This step converts the hydroxyl group to a methoxy group, yielding the final product, Dicamba.^{[13][14]}
- **Purification:** The crude Dicamba is purified by recrystallization or other chromatographic techniques to obtain a high-purity product.

Analytical Methods

The quantification and identification of Dicamba in various matrices are essential for regulatory and research purposes. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are commonly employed methods.^{[16][17][18]}

Experimental Protocol: Determination of Dicamba by Reverse-Phase HPLC^[16]

- **Sample Preparation:** The sample containing Dicamba is extracted with a suitable organic solvent. For water samples, acidification followed by liquid-liquid extraction with a solvent like

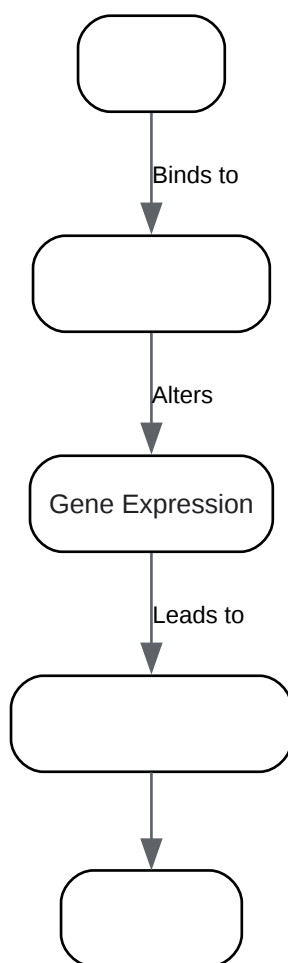
methylene chloride is common.[4][17]

- Chromatographic System:
 - Column: C18 reverse-phase column.[16]
 - Mobile Phase: A mixture of acetonitrile and a phosphate buffer, run under isocratic conditions.[16]
 - Detector: UV detector set at an appropriate wavelength for Dicamba.
- Analysis: The prepared sample is injected into the HPLC system. The retention time of the peak corresponding to Dicamba is compared with that of a certified reference standard for identification. Quantification is achieved by comparing the peak area of the sample with a calibration curve generated from standards of known concentrations.

Mechanism of Action and Biological Relevance

Dicamba acts as a synthetic auxin, a type of plant growth hormone.[1][3][5] It disrupts normal plant growth processes, leading to uncontrolled cell division and elongation, ultimately causing the death of susceptible plants.[2]

Signaling Pathway:



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Caption: Simplified signaling pathway of Dicamba's herbicidal action.

In genetically modified Dicamba-resistant crops, a bacterial enzyme system, dicamba O-demethylase, is introduced.[1] This enzyme metabolizes Dicamba into a non-herbicidal compound, 3,6-dichlorosalicylic acid (DCSA).[1][19]

Metabolic Degradation in Resistant Plants:



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Caption: Enzymatic degradation of Dicamba in resistant plants.

Conclusion

Dicamba is a well-characterized benzoic acid herbicide with a defined chemical structure and mode of action. Its synthesis and analysis are well-established, relying on standard organic chemistry techniques and modern analytical instrumentation. Understanding the chemical and biological properties of Dicamba is critical for its effective and safe use in agriculture and for the development of new herbicidal technologies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Dicamba]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12380909#chemical-structure-of-dicamba-propionic-acid]

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